

# Head-to-head comparison of the flame retardant efficiency of organophosphate esters

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## Compound of Interest

Compound Name: *Triisopropyl phosphate*

Cat. No.: *B1209169*

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## A Head-to-Head Comparison of Organophosphate Ester Flame Retardant Efficiency

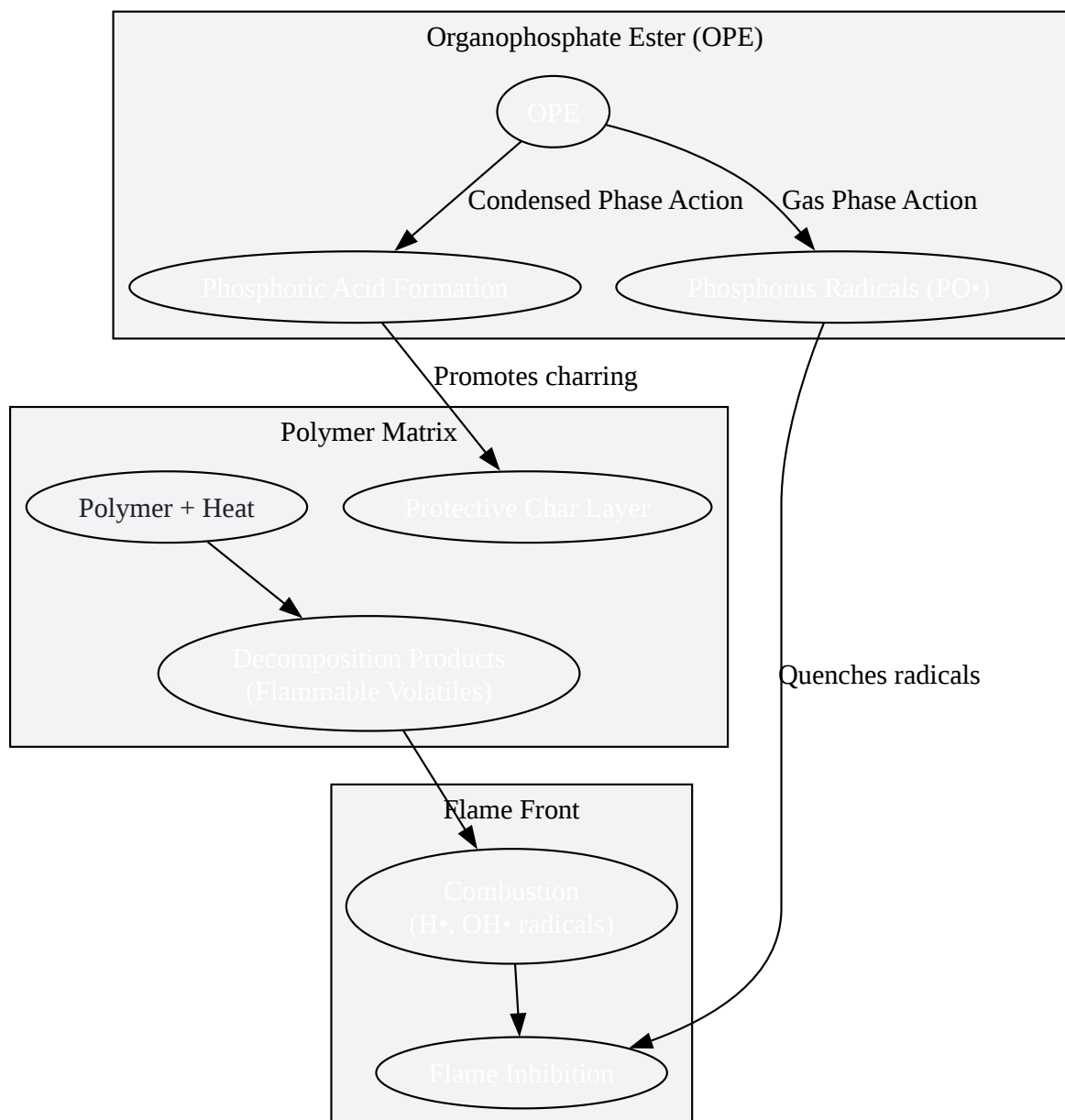
For Researchers, Scientists, and Drug Development Professionals: An Objective Analysis of Performance with Supporting Experimental Data

The landscape of flame retardant technology is continually evolving, driven by the dual needs for enhanced fire safety and reduced environmental and health impacts. Organophosphate esters (OPEs) have emerged as a prominent class of halogen-free flame retardants. Their diverse chemical structures allow for a range of properties and mechanisms of action, making a direct comparison of their efficiencies crucial for material formulation and development. This guide provides a head-to-head comparison of the flame retardant efficiency of various OPEs in common polymer matrices, supported by quantitative experimental data.

## Mechanisms of Action: A Dual Approach to Fire Retardancy

Organophosphate esters typically employ a combination of gas-phase and condensed-phase mechanisms to inhibit combustion. In the gas phase, the thermal decomposition of OPEs releases phosphorus-containing radicals (e.g.,  $\text{PO}\bullet$ ) that interfere with the high-energy  $\text{H}\bullet$  and  $\text{OH}\bullet$  radicals responsible for flame propagation. This "flame poisoning" effect reduces the heat

of combustion. In the condensed phase, the OPEs can promote the formation of a stable char layer on the polymer surface. This char acts as a physical barrier, insulating the underlying material from heat and oxygen and reducing the release of flammable volatiles. The specific mechanism and its dominance depend on the chemical structure of the OPE and the polymer matrix. For instance, nitrogen-containing organophosphate esters can exhibit a synergistic effect, where the nitrogen compounds release non-combustible gases that dilute the oxygen supply to the flame.<sup>[1]</sup>



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## Comparative Performance Data

The following tables summarize the flame retardant performance of various organophosphate esters in epoxy resin and polycarbonate, two commonly used engineering plastics. The data is compiled from multiple studies to provide a comparative overview.

## Epoxy Resins

Epoxy resins are widely used in electronics, coatings, and composites where flame retardancy is a critical requirement.

Organophosphate Ester (OPE)	Phosphorus Content (wt%)	LOI (%)	UL-94 Rating	pHRR (kW/m <sup>2</sup> )	THR (MJ/m <sup>2</sup> )	Reference Polymer
Neat Epoxy	0	25.8	-	1150	105	DGEBA/DS
DOPO	1.0 - 2.0	30.0 - 32.2	V-0	684	-	DGEBA/DS
DPO-PHE	0.5	30.1	V-0	-	-	DGEBA/DS
DOPO-PHE	0.9	>30	V-0	-	-	DGEBA/DS
DDM-DOPO	0.25	30.0	V-0	-	-	DGEBA
PEPA	-	-	-	538	-	DGEBA/DS
APP	-	-	-	>1000	-	DGEBA/DS
BDD (DOPO-based)	0.25	33.4	V-0	-	-	DGEBA

DOPO: 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide; DPO-PHE: a derivative of diphenylphosphine oxide; DOPO-PHE: a derivative of DOPO; DDM-DOPO: a DOPO derivative with 4,4'-diaminodiphenyl methane; PEPA: 1-oxo-4-hydroxymethyl-2,6,7-trioxal-phosphabicyclo[2.2.2]octane; APP: Ammonium polyphosphate; BDD: a DOPO-based derivative. DGEBA/DDS: Diglycidyl ether of bisphenol A cured with 4,4'-diaminodiphenylsulfone.

## Polycarbonate

Polycarbonate (PC) is a high-performance thermoplastic used in a variety of applications, including electronics and automotive components.

Organophosphate Ester (OPE)	Loading (wt%)	LOI (%)	UL-94 Rating (1.6 mm)	Reference Polymer
Neat PC	0	25.0	V-2	-
DFPZ (DOPO-piperazine derivative)	3.0	-	V-0	PC
DPZ (DOPO-piperazine derivative)	10.0	-	V-0	PC
BAPDP	15.0	-	V-0	PC/ABS

DFPZ and DPZ are DOPO-piperazine derivatives with different linking structures. BAPDP: Bisphenol A bis(diphenyl phosphate). PC/ABS: Polycarbonate/Acrylonitrile Butadiene Styrene blend.

## Experimental Protocols

Standardized testing methodologies are essential for the accurate and reproducible evaluation of flame retardant performance. The following are detailed protocols for the key experiments cited in this guide.

## Limiting Oxygen Index (LOI)

The Limiting Oxygen Index test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material.

- Standard: ASTM D2863 / ISO 4589
- Apparatus: LOI instrument consisting of a heat-resistant glass chimney, sample holder, gas mixing and control system, and an igniter.
- Sample Dimensions: Typically 80-150 mm long,  $10 \pm 0.5$  mm wide, and  $4 \pm 0.25$  mm thick.
- Procedure:
  - The sample is mounted vertically in the center of the glass chimney.
  - A mixture of oxygen and nitrogen is introduced at the bottom of the chimney at a specified flow rate.
  - The top edge of the specimen is ignited with a propane flame.
  - The oxygen concentration is adjusted until the flame is just extinguished. The LOI is the minimum oxygen concentration, expressed as a volume percentage, that sustains combustion for 3 minutes or a flame spread of 50 mm.

## UL-94 Vertical Burn Test

The UL-94 test is used to assess the flammability of plastic materials used in devices and appliances.

- Standard: ANSI/UL 94
- Apparatus: Test chamber, Bunsen burner, sample holder, and timing device.
- Sample Dimensions:  $125 \pm 5$  mm long,  $13 \pm 0.5$  mm wide, and a thickness as specified (e.g., 1.6 mm or 3.2 mm).
- Procedure:

- A specimen is mounted vertically.
- A burner flame is applied to the bottom of the specimen for 10 seconds and then removed. The afterflame time (t1) is recorded.
- Immediately after the flame ceases, the burner flame is reapplied for another 10 seconds and then removed. The afterflame time (t2) and afterglow time (t3) are recorded.
- Observations of flaming drips that ignite a cotton patch placed below the specimen are also recorded.
- Classification:
  - V-0: No specimen has an afterflame time greater than 10 seconds. The total afterflame time for any set of 5 specimens does not exceed 50 seconds. No specimen burns up to the holding clamp. No flaming drips ignite the cotton.
  - V-1: No specimen has an afterflame time greater than 30 seconds. The total afterflame time for any set of 5 specimens does not exceed 250 seconds. No specimen burns up to the holding clamp. No flaming drips ignite the cotton.
  - V-2: Same as V-1, but flaming drips that ignite the cotton are allowed.

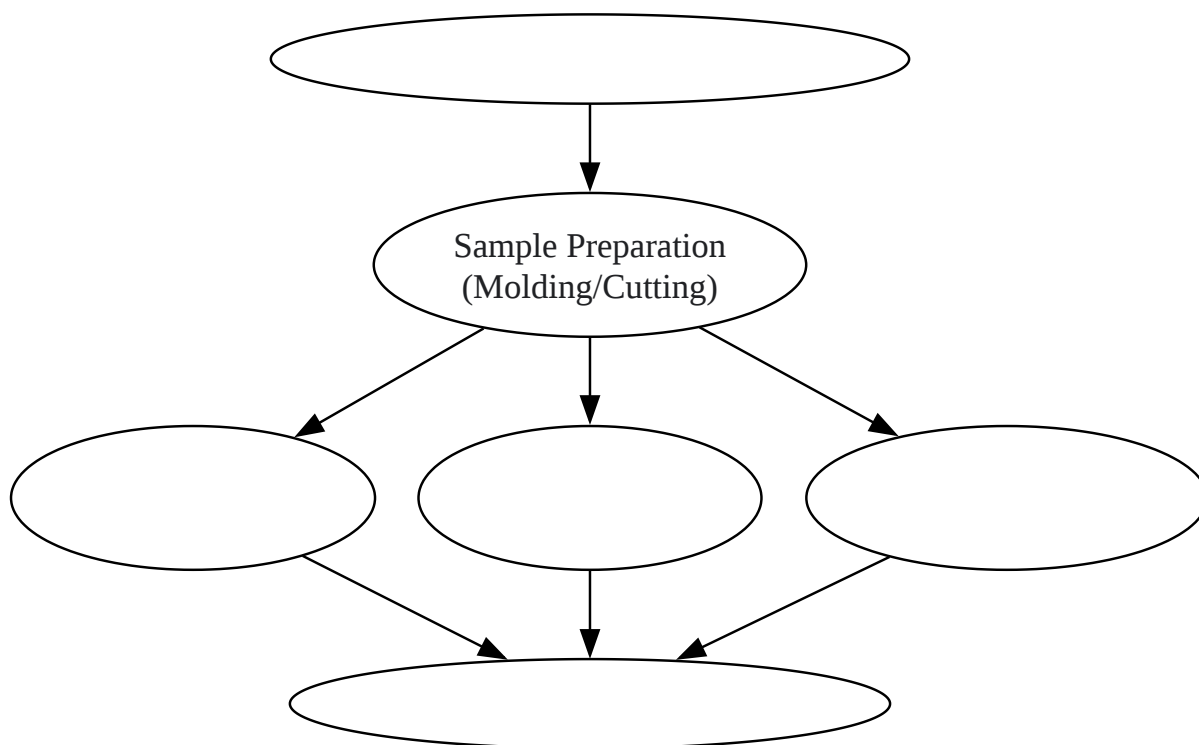
## Cone Calorimetry

Cone calorimetry is a small-scale test that measures the heat release rate (HRR) and other combustion parameters of materials under controlled heat flux conditions.

- Standard: ASTM E1354 / ISO 5660
- Apparatus: Cone calorimeter, which includes a conical radiant heater, a load cell for measuring mass loss, and an exhaust system with gas analysis.
- Sample Dimensions: 100 mm x 100 mm with a thickness up to 50 mm.
- Procedure:
  - The specimen is placed horizontally on a load cell.

- It is exposed to a constant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>) from the conical heater.
- A spark igniter is used to ignite the flammable gases evolved from the sample.
- During the test, the oxygen concentration in the exhaust gas, the mass of the sample, and the time to ignition are continuously measured.
- Key Parameters Measured:
  - Time to Ignition (TTI): The time at which sustained flaming begins.
  - Heat Release Rate (HRR): The rate at which energy is released during combustion, with the peak HRR (pHRR) being a critical indicator of fire hazard.
  - Total Heat Release (THR): The total amount of energy released during the entire combustion process.
  - Effective Heat of Combustion (EHC): The heat released per unit mass of the sample.
  - Mass Loss Rate (MLR): The rate at which the sample loses mass during combustion.
  - Smoke Production Rate (SPR) and Total Smoke Production (TSP): Measures of the amount of smoke generated.





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## References

- 1. electronics.org [electronics.org]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)